

Application Notes and Protocols for Optimal Hand-Applied Codlemone Dispenser Placement

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Compound of Interest

Compound Name: Codlemone

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These application notes provide a comprehensive guide to the strategic placement of hand-applied **codlemone** dispensers for effective mating disruption of the codling moth (*Cydia pomonella*). The following protocols and data summaries are intended to facilitate the design and implementation of robust pest management strategies and research experiments.

Introduction to Codlemone-Based Mating Disruption

Codling moth mating disruption is a key integrated pest management (IPM) tactic that utilizes synthetic codling moth sex pheromone, **codlemone**, to permeate the orchard environment. This saturation of the air with pheromone makes it difficult for male moths to locate and mate with females, thereby reducing the overall pest population and subsequent fruit damage.^[1] The efficacy of this method is highly dependent on the proper placement and density of the pheromone dispensers. Hand-applied dispensers are a common formulation where individual units are manually placed throughout the orchard.^[2]

Principles of Optimal Dispenser Placement

The primary goal of dispenser placement is to achieve a uniform and sufficiently high concentration of **codlemone** throughout the orchard canopy, particularly where codling moth activity is greatest. Several factors influence the optimal placement strategy.

- **Dispenser Height:** Male and unmated female codling moths are most active in the upper portion of the tree canopy.[3] Therefore, placing dispensers in the upper third of the canopy is critical for maximizing their effectiveness.[1][4][5][6] Research has indicated that traps placed at a height of 4 meters capture more male moths than those at 2 meters.[7] Some studies suggest that placing dispensers at two different heights (e.g., 2m and 4m) can lead to the lowest rates of female mating.[7][8]
- **Dispenser Density:** The number of dispensers per unit area directly impacts the concentration of pheromone in the orchard. For hand-applied dispensers, a density of 200 to 400 dispensers per acre is generally recommended.[2][6][9][10] Higher densities, up to the maximum label rate (typically 400 dispensers per acre), are associated with greater efficacy, especially in orchards with higher pest pressure.[2][9]
- **Uniform Distribution:** To ensure even pheromone distribution, dispensers should be placed singly and spread uniformly throughout the orchard.[4] Avoid clustering dispensers in a few locations. A common strategy is to place dispensers in every other tree in every row to achieve an even pattern.[5]
- **Timing of Application:** The timing of dispenser placement is crucial for disrupting the mating of the overwintering generation of moths. Dispensers should be deployed at or just before the first sustained male moth flight, an event known as "biofix".[4][5] This is typically determined by using pheromone traps.

Quantitative Data on Dispenser Placement and Efficacy

The following tables summarize key quantitative data from various studies on hand-applied **codlemone** dispenser placement.

Table 1: Recommended Dispenser Placement Parameters

Parameter	Recommendation	Rationale	Source(s)
Placement Height	Upper third of the tree canopy	Coincides with the area of greatest codling moth activity.	[1] [3] [4] [5] [6]
Placement at both 2m and 4m	May provide more uniform pheromone distribution and lower mating rates.	[7] [8]	
Dispenser Density	200-400 dispensers per acre	To achieve a sufficient pheromone concentration for mating disruption.	[2] [6] [9] [10]
400 dispensers per acre	Often cited as the most effective rate, especially in high-pressure situations.	[3] [9]	
Distribution	Single, evenly spaced dispensers	Ensures uniform pheromone coverage throughout the orchard.	[4] [5]
Timing	At or shortly before biofix (first male flight)	To disrupt the mating of the first generation of moths.	[4] [5]

Table 2: Impact of Dispenser Height on Mating Disruption Efficacy

Dispenser Placement Height	Female Mating Rate (%)	Source(s)
Both dispensers at 4m	32	[7] [8]
Both dispensers at 2m	38	[7] [8]
One dispenser at 2m and one at 4m	28	[7] [8]
No disruption (control)	46	[7] [8]

Experimental Protocols

The following are detailed methodologies for key experiments related to the placement of hand-applied **codlemone** dispensers.

Protocol 1: Determining the Optimal Dispenser Height

Objective: To evaluate the effect of different dispenser heights on codling moth mating disruption efficacy.

Materials:

- Hand-applied **codlemone** dispensers
- Pheromone traps with high-load (10 mg) lures
- Tethered virgin female codling moths
- Apple or pear orchard of at least 10 acres[\[4\]](#)[\[6\]](#)
- Marking flags

Methodology:

- Orchard Setup:
 - Select a contiguous orchard block of at least 10 acres.

- Establish multiple treatment plots, each at least 2 acres, with a buffer zone of at least 50 meters between plots.
- Randomly assign one of the following treatments to each plot:
 - Treatment A: Dispensers placed at 2 meters high in the canopy.
 - Treatment B: Dispensers placed at 4 meters high in the canopy.
 - Treatment C: Dispensers placed at both 2 and 4 meters high in the canopy (half the dispensers at each height).
 - Control: No dispensers.
- Dispenser Application:
 - At the beginning of the codling moth flight season (at or just before biofix), apply the dispensers according to the assigned treatment at a rate of 400 dispensers per acre.
 - Use a consistent, uniform distribution pattern in all plots.
- Efficacy Monitoring:
 - Pheromone Traps:
 - Place pheromone traps with high-load lures in the center of each plot at both 2m and 4m heights.
 - Check traps weekly, record the number of male moths captured, and replace sticky liners as needed.
 - Tethered Female Moths:
 - In the center of each plot, place tethered virgin female moths at both 2m and 4m heights.
 - After a set period (e.g., 48 hours), retrieve the females and dissect them to determine their mating status (presence of spermatophores).

- Data Analysis:
 - Compare the mean number of moths captured per trap per week across the different treatments and heights.
 - Calculate the percentage of mated females for each treatment and height.
 - Use appropriate statistical tests (e.g., ANOVA) to determine significant differences between treatments.

Protocol 2: Evaluating the Effect of Dispenser Density

Objective: To determine the optimal density of hand-applied **codlemone** dispensers for effective mating disruption.

Materials:

- Hand-applied **codlemone** dispensers
- Pheromone traps with standard (1 mg) and high-load (10 mg) lures
- Fruit damage assessment tools (e.g., visual inspection guides)
- Apple or pear orchard of at least 20 acres

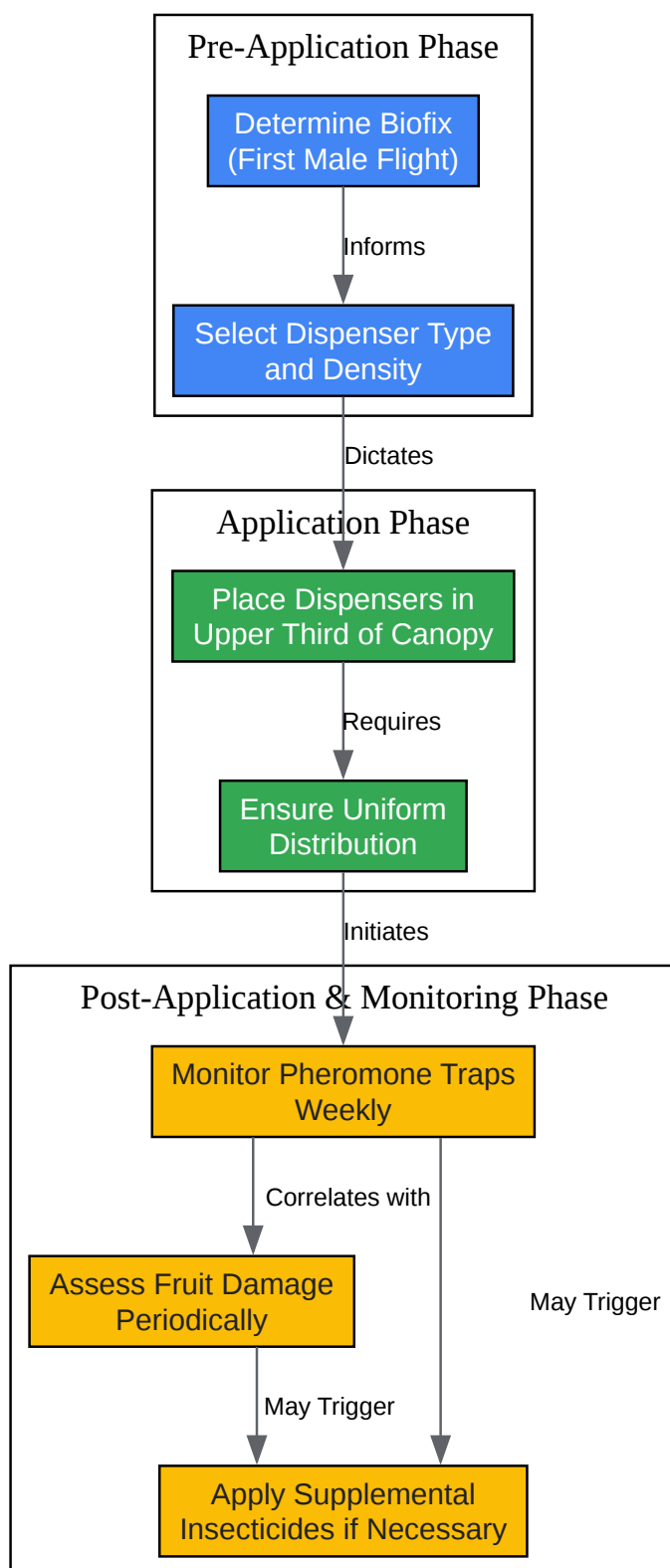
Methodology:

- Orchard Setup:
 - Divide the orchard into at least four large, contiguous plots (minimum 5 acres each).
 - Randomly assign one of the following dispenser densities to each plot:
 - Treatment A: 100 dispensers per acre.
 - Treatment B: 200 dispensers per acre.
 - Treatment C: 400 dispensers per acre.

- Control: No dispensers.
- Dispenser Application:
 - Apply the dispensers at the start of the season, ensuring a uniform distribution within each plot. All dispensers should be placed in the upper third of the canopy.
- Efficacy Monitoring:
 - Pheromone Traps:
 - Place both standard and high-load pheromone traps in the center of each plot.
 - Monitor traps weekly and record moth captures.
 - Fruit Damage Assessment:
 - At regular intervals throughout the season and at harvest, randomly sample a predetermined number of fruit from multiple trees in the center of each plot.
 - Assess the fruit for codling moth damage (stings and entries).
- Data Analysis:
 - Compare the cumulative moth captures in both trap types across the different dispenser densities.
 - Calculate the percentage of fruit damage for each treatment.
 - Analyze the data statistically to identify the dispenser density that provides the most significant reduction in moth captures and fruit damage compared to the control.

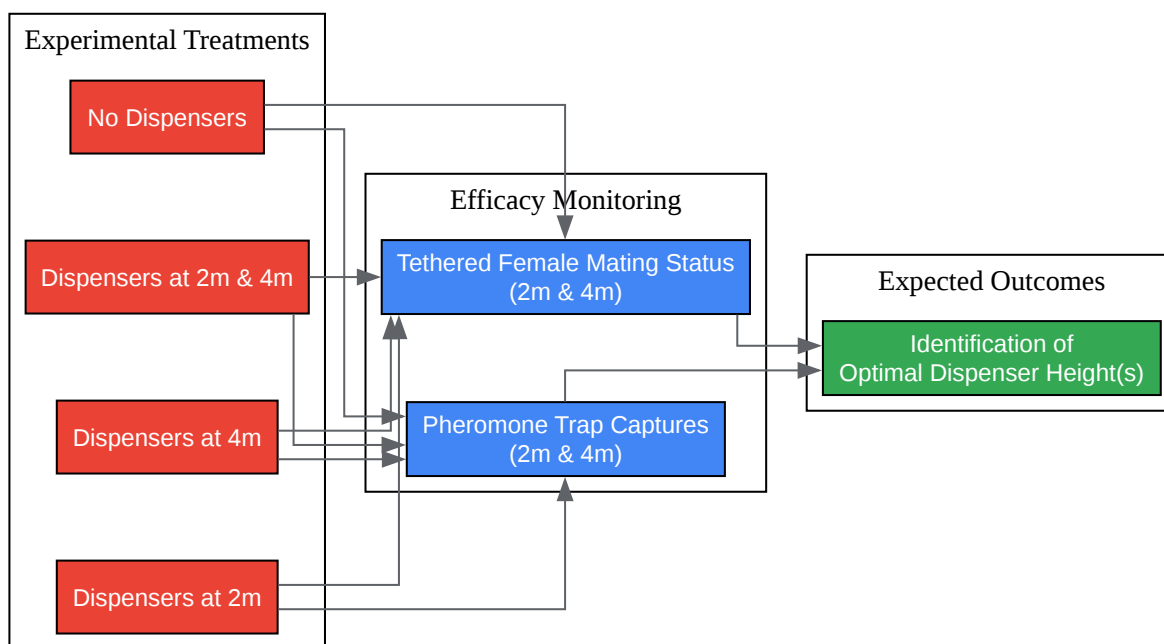
Visualizations

The following diagrams illustrate key workflows and relationships in the application of hand-applied **codlemone** dispensers.



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Caption: Workflow for Hand-Applied **Codlemone** Dispenser Application.



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Caption: Experimental Design to Evaluate Dispenser Height Efficacy.

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